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what is Sarcosine-15N and its chemical properties

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Compound of Interest		
Compound Name:	Sarcosine-15N	
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An In-depth Technical Guide to Sarcosine-15N

Introduction

Sarcosine-15N is the stable isotope-labeled form of sarcosine, also known as N-methylglycine. [1] Sarcosine itself is an endogenous amino acid derivative that functions as an intermediate in the metabolism of choline and methionine and their subsequent conversion to glycine.[2][3] The incorporation of the heavy nitrogen isotope (15N) in place of the natural abundance 14N provides a distinct mass signature, making **Sarcosine-15N** an invaluable tool for researchers, particularly in the fields of metabolomics, neuroscience, and drug development.

Stable isotope labeling offers a non-radioactive method for tracing and quantifying molecules in complex biological systems.[4] **Sarcosine-15N** is frequently employed as an internal standard in mass spectrometry-based applications for the precise quantification of its unlabeled counterpart.[1] Its primary area of research application is in the study of schizophrenia, where sarcosine has been investigated for its role as a competitive inhibitor of the glycine transporter type I (GlyT1) and a co-agonist of the N-methyl-D-aspartate (NMDA) receptor.[1][5][6] By inhibiting GlyT1, sarcosine increases the synaptic concentration of glycine, thereby potentiating NMDA receptor function.[1][7]

This guide provides a comprehensive overview of the chemical properties, biochemical mechanisms, and research applications of **Sarcosine-15N**.



Chemical Properties and Data

Sarcosine-15N is physically a white, water-soluble, crystalline powder.[2][8] It is essential to store it under specific conditions to maintain its stability. Stock solutions should be stored at -80°C for up to six months or at -20°C for up to one month, protected from light and under a nitrogen atmosphere.[5]

Quantitative Data Summary

The key chemical and physical properties of **Sarcosine-15N** are summarized below, with a comparison to its unlabeled form for reference.

Property	Sarcosine (Unlabeled)	Sarcosine-15N	Data Source(s)
IUPAC Name	2-(methylamino)acetic acid	2- (methyl[¹⁵ N]amino)ace tic acid	[9]
Synonyms	N-Methylglycine, Methylglycine	N-Methylglycine- ¹⁵ N, Sarcosin- ¹⁵ N	[1][9]
Chemical Formula	C ₃ H ₇ NO ₂	C ₃ H ₇ ¹⁵ NO ₂	[2][10]
Molecular Weight	89.09 g/mol	90.09 g/mol	[2][10]
CAS Number	107-97-1	Not consistently available	[2][10]
Appearance	White solid	White solid	[2]
Solubility in Water	89.09 g/L (at 20 °C)	High	[2]
Melting Point	208 to 212 °C	Not specified	[2]
Isotopic Purity	N/A	Typically ≥98%	[10]

Biochemical Role and Mechanism of Action

Sarcosine plays a significant role in central nervous system (CNS) biochemistry, primarily through its interaction with the glutamatergic system. It acts as a potent inhibitor of the glycine



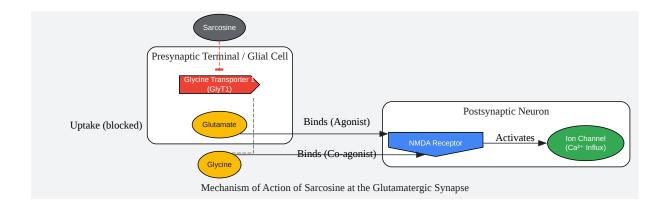




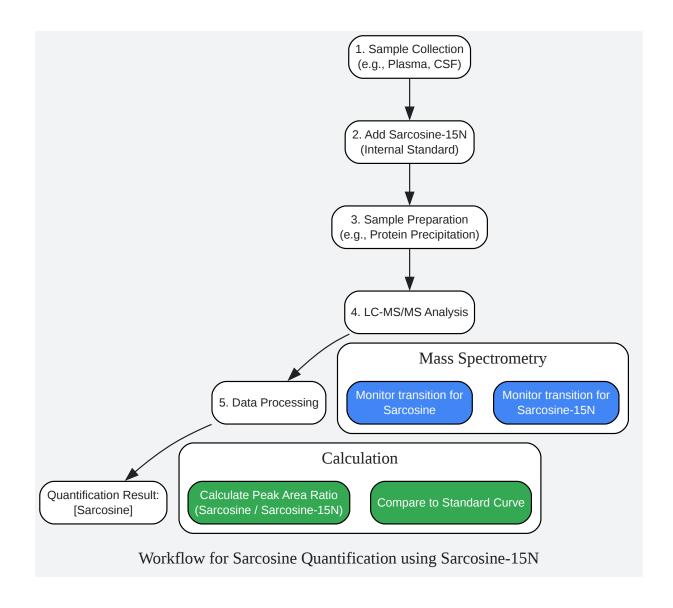
transporter type I (GlyT1), a protein responsible for clearing glycine from the synaptic cleft.[11] By blocking this transporter, sarcosine elevates extracellular glycine levels.

Glycine is an essential co-agonist, along with glutamate, for the activation of the NMDA receptor.[6] Therefore, by increasing synaptic glycine, sarcosine indirectly enhances NMDA receptor signaling.[1] This mechanism is of particular interest in schizophrenia research, as NMDA receptor hypofunction is a leading hypothesis for the pathophysiology of the disorder.[6] [11][12] Sarcosine is also considered a direct co-agonist at the NMDA receptor's glycine binding site.[7]









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